

# Stability and storage recommendations for NSC 185058

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## Compound of Interest

Compound Name: NSC 185058

Cat. No.: B1680198

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## Technical Support Center: NSC 185058

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **NSC 185058**. It also includes troubleshooting guides and answers to frequently asked questions to ensure successful experimentation.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended method for storing **NSC 185058**?

A: Proper storage of **NSC 185058** is crucial for maintaining its stability and activity. Recommendations for the solid compound and solutions are outlined below.

Q2: How should I prepare stock solutions of **NSC 185058**?

A: It is recommended to prepare a concentrated stock solution in a suitable solvent, which can then be diluted for your experiments. To avoid repeated freeze-thaw cycles that can degrade the compound, it is best practice to aliquot the stock solution into smaller, single-use volumes. [\[1\]](#)[\[2\]](#)

Q3: In which solvents is **NSC 185058** soluble?

A: **NSC 185058** is soluble in several organic solvents. The choice of solvent will depend on the specific requirements of your experiment. It is important to use fresh, high-quality solvents to

ensure maximum solubility.[2] For instance, hygroscopic DMSO can significantly impact the solubility of the product.[1]

Q4: What is the mechanism of action for **NSC 185058**?

A: **NSC 185058** is an inhibitor of Autophagy-related 4B cysteine peptidase (ATG4B).[1][3][4] ATG4B is a key enzyme in the autophagy pathway, responsible for the cleavage and processing of LC3B, a protein essential for autophagosome formation.[3][5] By inhibiting ATG4B, **NSC 185058** blocks the lipidation of LC3B, thereby attenuating autophagic activity.[1][2][5] This inhibition occurs without affecting the mTOR or PI3K signaling pathways.[2][3][5]

## Data Summary Tables

Table 1: Storage and Stability of **NSC 185058**

Form	Storage Temperature	Stability Period	Special Conditions
Solid Powder	-20°C	3 years[2]	Protect from light.
0 - 4°C	Short term (days to weeks)[4]	Dry and dark.[4]	
-20°C	Long term (months to years)[4]		
In Solvent	-80°C	1 year[2] or 6 months[1]	Protect from light.[1]
-20°C	1 month[1][2]	Protect from light.[1]	

Table 2: Solubility of **NSC 185058**

Solvent	Solubility
DMSO	$\geq 125$ mg/mL[1]
	43 mg/mL[2]
	30 mg/mL[3]
DMF	30 mg/mL[3]
Ethanol	2.5 mg/mL[3]

## Experimental Protocols & Troubleshooting

This section provides guidance on common experimental procedures and troubleshooting tips for issues that may arise during the handling and use of **NSC 185058**.

### Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Weighing: Accurately weigh the required amount of **NSC 185058** solid powder (Molecular Weight: 215.27 g/mol [1][4]).
- Dissolving: Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration.
- Solubilization: If the compound does not dissolve completely, gentle warming and/or sonication can be used to aid dissolution.[1]
- Storage: Aliquot the stock solution into single-use vials and store at -80°C for long-term stability.

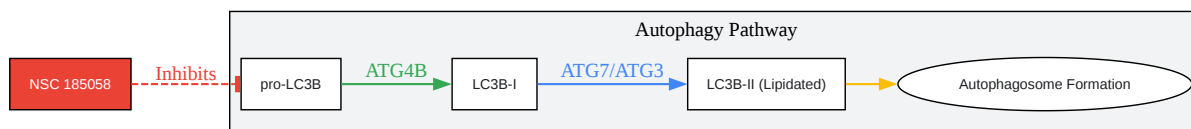
## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in stock solution	Solvent has absorbed moisture; solution is oversaturated.	Use fresh, anhydrous DMSO. <a href="#">[1]</a> <a href="#">[2]</a> If precipitation occurs upon cooling, gently warm the solution before use. Consider preparing a slightly lower concentration stock solution.
Inconsistent experimental results	Degradation of the compound due to improper storage or repeated freeze-thaw cycles.	Always use freshly prepared dilutions from a properly stored, aliquoted stock solution. Avoid leaving the stock solution at room temperature for extended periods.
Low solubility in aqueous media	NSC 185058 has low aqueous solubility.	For in vivo or cell-based assays requiring aqueous solutions, co-solvents such as PEG300, Tween-80, or corn oil can be used. <a href="#">[1]</a> <a href="#">[2]</a>
Compound appears inactive	Incorrect dosage; compound degradation.	Verify the concentration of your working solution. Use a positive control for autophagy inhibition to ensure your assay is working correctly. Confirm the stability of your stored compound.

## Visualized Pathways and Workflows

### NSC 185058 Mechanism of Action

The following diagram illustrates the inhibitory effect of **NSC 185058** on the autophagy pathway.

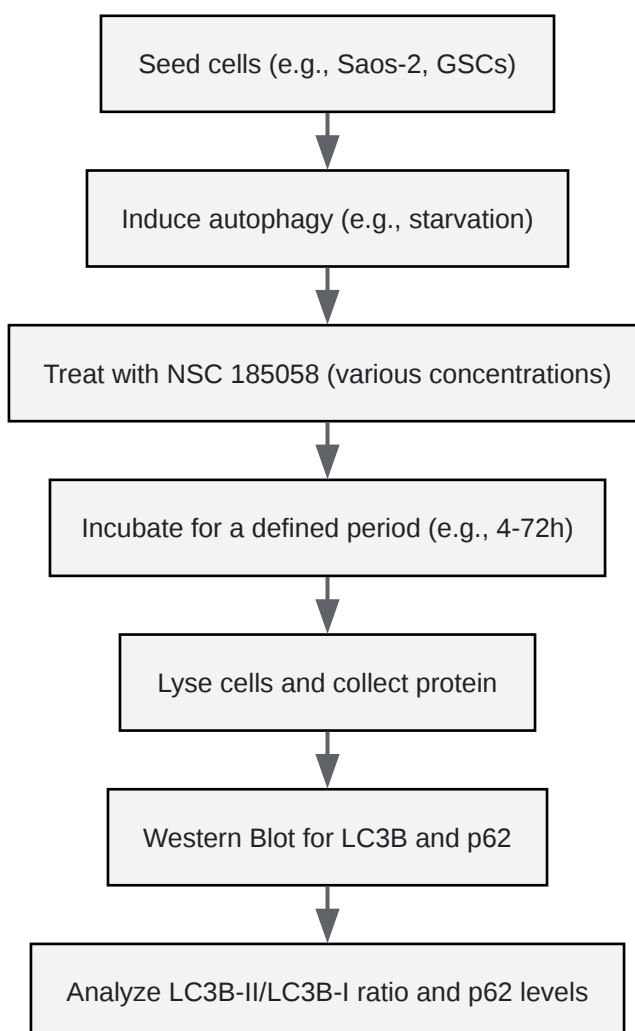


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Caption: **NSC 185058** inhibits the ATG4B-mediated cleavage of pro-LC3B.

## Experimental Workflow: In Vitro Autophagy Assay

This workflow outlines the key steps for assessing the effect of **NSC 185058** on autophagy in a cell-based assay.

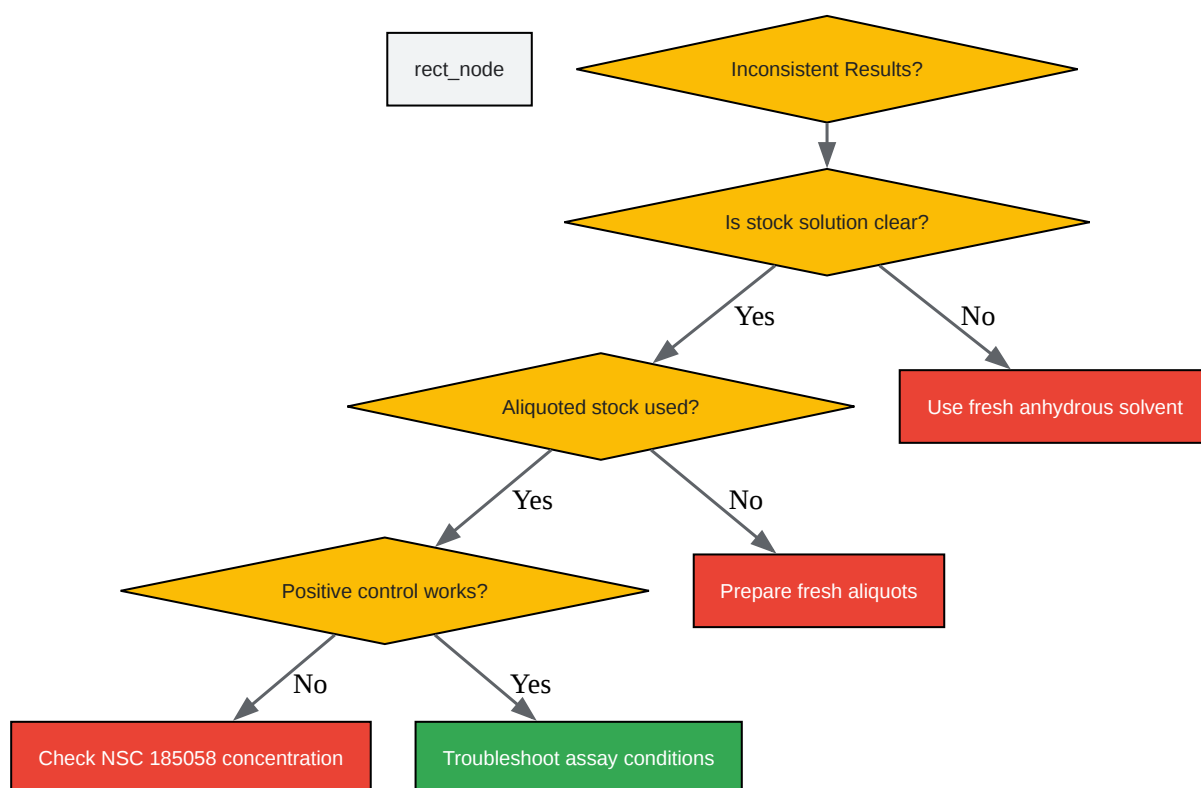


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Caption: General workflow for an in vitro autophagy inhibition assay.

## Troubleshooting Logic

This diagram provides a logical approach to troubleshooting common issues encountered when using **NSC 185058**.



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Caption: A decision tree for troubleshooting experimental inconsistencies.

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